

3-Chlorothietane 1,1-dioxide CAS number

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Compound of Interest

Compound Name: 3-Chlorothietane 1,1-dioxide

Cat. No.: B095794

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An In-Depth Technical Guide to 3-Chlorothietane 1,1-dioxide

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Chlorothietane 1,1-dioxide is a versatile heterocyclic compound of significant interest in synthetic and medicinal chemistry. Its unique strained four-membered ring structure, combined with the activating effect of the sulfone group and the reactivity of the chlorine atom, makes it a valuable building block for the synthesis of novel chemical entities. This document provides a comprehensive overview of **3-chlorothietane 1,1-dioxide**, including its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications, particularly in the realm of drug discovery.

Chemical and Physical Properties

3-Chlorothietane 1,1-dioxide, with the CAS number 15953-83-0, is a crystalline solid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	15953-83-0	[1] [2]
Molecular Formula	C ₃ H ₅ ClO ₂ S	[1] [2]
Molecular Weight	140.59 g/mol	[1] [2]
Appearance	Pale brown solid	[3]
EINECS Number	604-604-1	[1]
MDL Number	MFCD01318455	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **3-chlorothietane 1,1-dioxide**. The following data has been reported:

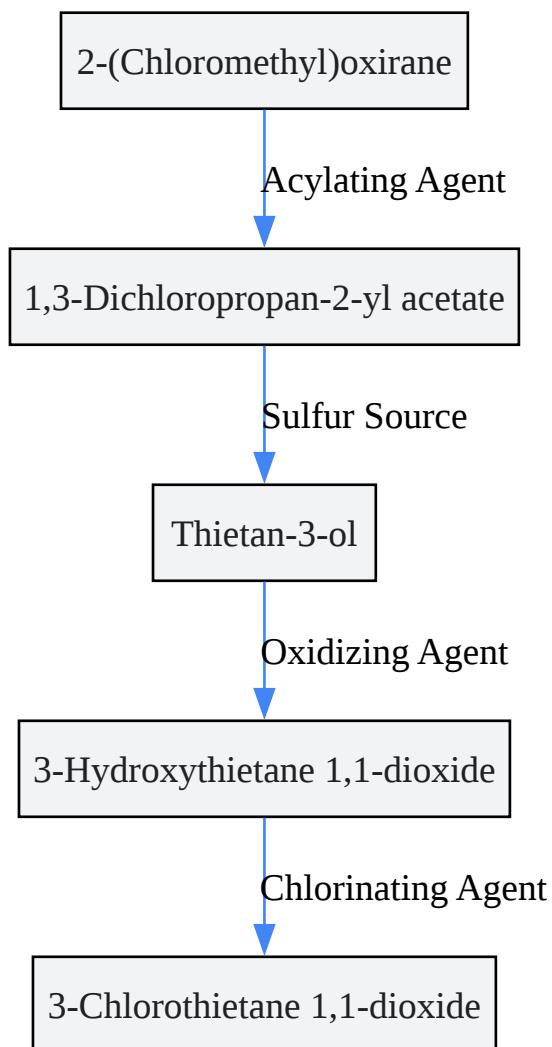
Spectroscopy	Data	Reference
¹ H-NMR (DMSO-d ₆ , 400 MHz)	δ 4.92-4.83 (m, 3H), 4.39-4.30 (m, 2H)	[3]
¹³ C-NMR (DMSO-d ₆ , 100 MHz)	δ 75.1, 37.2	[3]
GCMS	m/z = 140 [M] ⁺	[3]

Synthesis of 3-Chlorothietane 1,1-dioxide

Several synthetic routes to **3-chlorothietane 1,1-dioxide** have been reported. A common and scalable method starts from 2-(chloromethyl)oxirane.[\[3\]](#) Another established method involves the direct chlorination of thietane 1,1-dioxide.[\[4\]](#)[\[5\]](#)

Synthesis from 2-(Chloromethyl)oxirane

This multi-step synthesis provides a cost-effective and commercially viable route to **3-chlorothietane 1,1-dioxide**.[\[3\]](#) The overall workflow is depicted in the diagram below.



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Caption: Synthesis of **3-Chlorothietane 1,1-dioxide** from 2-(Chloromethyl)oxirane.

Step a: Synthesis of 1,3-dichloropropan-2-yl acetate

- React 2-(chloromethyl)oxirane with an acylating agent to yield 1,3-dichloropropan-2-yl acetate.^[3]

Step b: Synthesis of thietan-3-ol

- The 1,3-dichloropropan-2-yl acetate obtained in the previous step is reacted with a sulfur source, such as sodium sulfide hydrate, to produce thietan-3-ol.^[3] This method avoids the use of hazardous reagents like hydrogen sulfide.^[3]

Step c: Synthesis of 3-hydroxythietane 1,1-dioxide

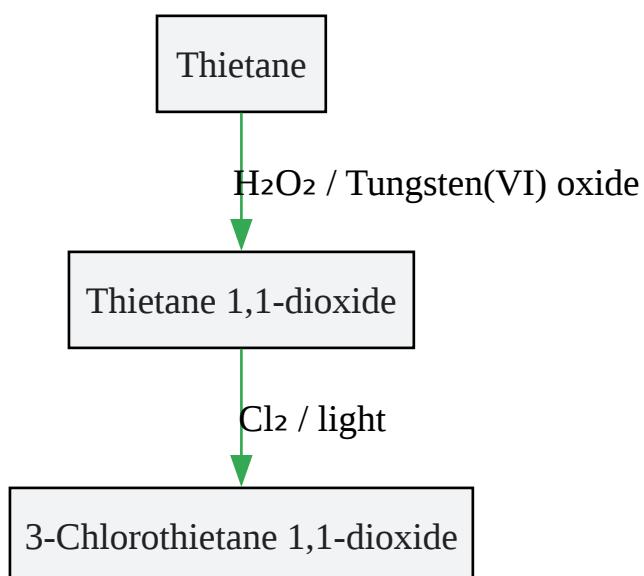
- Thietan-3-ol is oxidized using an oxidizing agent like hydrogen peroxide or potassium permanganate in glacial acetic acid to give 3-hydroxythietane 1,1-dioxide.[3]

Step d: Synthesis of **3-chlorothietane 1,1-dioxide**

- A mixture of 3-hydroxythietane 1,1-dioxide is heated to 60-65 °C.
- Thionyl chloride (SOCl_2) is added to the heated mixture.
- After the reaction is complete, the mixture is concentrated under reduced pressure.
- The residue is quenched with ice-cold water.
- The resulting solid is filtered and dried to afford **3-chlorothietane 1,1-dioxide** as a pale brown solid.[3]

Synthesis via Chlorination of Thietane 1,1-dioxide

This method involves the direct chlorination of thietane 1,1-dioxide, which itself is synthesized from thietane.[4]



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Caption: Synthesis of **3-Chlorothietane 1,1-dioxide** from Thietane.

Step 1: Oxidation of Thietane

- Thietane is oxidized with hydrogen peroxide-acetic acid catalyzed by tungsten(VI) oxide to yield thietane 1,1-dioxide.[\[4\]](#)

Step 2: Chlorination of Thietane 1,1-dioxide

- Thietane 1,1-dioxide is chlorinated in the presence of light to produce **3-chlorothietane 1,1-dioxide**.[\[4\]](#) The reaction conditions can be controlled to favor the monochlorinated product over the dichloro derivative.[\[4\]](#)

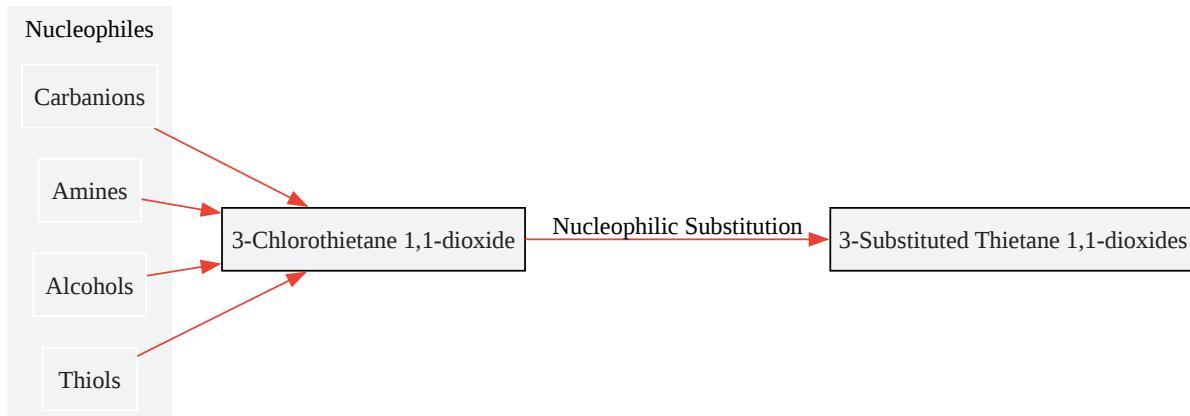
Chemical Reactivity and Applications

3-Chlorothietane 1,1-dioxide is a valuable synthetic intermediate due to its reactivity. The electron-withdrawing sulfone group activates the ring, making it susceptible to nucleophilic attack and ring-opening reactions. The chlorine atom at the 3-position serves as a good leaving group, allowing for the introduction of various functional groups.

Key reactions include:

- Nucleophilic Substitution: It readily reacts with a variety of nucleophiles such as carbanions, amines, alcohols, and thiols to yield 3-substituted thietane 1,1-dioxides.[\[4\]](#)[\[5\]](#)
- Diels-Alder Reactions: 3-Chloro-2H-thiete 1,1-dioxide, a derivative, can participate in Diels-Alder reactions with dienes like butadiene and 1,3-diphenylisobenzofuran.[\[4\]](#)[\[5\]](#)

The versatility of **3-chlorothietane 1,1-dioxide** makes it an important building block in the synthesis of chemical intermediates for the pharmaceutical and agrochemical industries.[\[3\]](#) The incorporation of the thietane dioxide motif can influence the physicochemical properties of a molecule, such as solubility and metabolic stability, which are critical parameters in drug design. Chlorinated compounds, in general, are prevalent in a wide range of FDA-approved drugs, highlighting the importance of chloro-containing intermediates in medicinal chemistry.[\[6\]](#)

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Caption: Reactivity of **3-Chlorothietane 1,1-dioxide** with Nucleophiles.

Conclusion

3-Chlorothietane 1,1-dioxide is a key synthetic intermediate with well-defined properties and reactivity. The detailed synthetic protocols and an understanding of its chemical behavior provide a solid foundation for its use in research and development. For scientists and professionals in drug discovery, this compound offers a gateway to novel molecular architectures with potential therapeutic applications. The continued exploration of its chemistry is likely to lead to the development of new and valuable chemical entities.

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